

# Tolprocarb's Impact on the Rice Microbiome: A Comparative Analysis with Other Pesticides

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## Compound of Interest

Compound Name: Tolprocarb

Cat. No.: B6596450

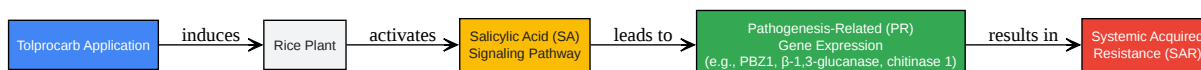
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## A Noticeable Gap in Current Research

While the fungicide **tolprocarb** is recognized for its dual-action mechanism in controlling rice blast, a comprehensive understanding of its impact on the intricate rice microbiome is currently absent from scientific literature. This guide synthesizes the available information on **tolprocarb**'s mode of action and contrasts it with the documented effects of other commonly used rice pesticides, namely tricyclazole and azoxystrobin, on the soil microbial community. This comparison aims to highlight the unique properties of **tolprocarb** and underscore the critical need for research into its non-target effects.

## Understanding Tolprocarb's Mode of Action

**Tolprocarb** stands out due to its two distinct mechanisms of action against rice pathogens. Firstly, it acts as a melanin biosynthesis inhibitor (MBI-P) by targeting the polyketide synthase in fungi, which is crucial for their virulence.[1][2][3][4] Secondly, **tolprocarb** induces systemic acquired resistance (SAR) in the rice plant itself.[1][3] This is achieved by activating the salicylic acid (SA) signaling pathway, which leads to the expression of pathogenesis-related (PR) genes, such as those for  $\beta$ -1,3-glucanase and chitinase 1, thereby enhancing the plant's own defense mechanisms against a broader range of pathogens, including bacteria.[1]



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Caption: **Tolprocarb**'s induction of Systemic Acquired Resistance in rice.

## Comparative Impact on the Rice Microbiome: Tolprocarb vs. Other Pesticides

Direct comparative data on the impact of **tolprocarb** on the rice microbiome is not available. However, studies on other pesticides provide a baseline for potential effects.

**Tricyclazole:** This fungicide, also a melanin biosynthesis inhibitor, appears to have a limited impact on the structure and diversity of soil bacterial and fungal communities.<sup>[5][6]</sup> This is thought to be due to its low bioavailability in the soil.<sup>[5]</sup> While the parent compound may not significantly alter the microbiome, the potential effects of its degradation products warrant further investigation. Some studies have noted the persistence of tricyclazole in soil.<sup>[7][8]</sup>

**Azoxystrobin:** In contrast, the strobilurin fungicide azoxystrobin has been shown to have a more pronounced effect on the soil microbiome. Studies have demonstrated that azoxystrobin can reduce the diversity and abundance of soil fungi, and at higher concentrations, it can also inhibit bacteria and actinomycetes.<sup>[9][10][11][12]</sup> Furthermore, it has been shown to inhibit the activity of crucial soil enzymes involved in nutrient cycling.<sup>[9][10][11][13]</sup>

## Quantitative Comparison of Pesticide Effects on Soil Microbiome

The following tables summarize the reported effects of tricyclazole and azoxystrobin on key indicators of soil microbial health. Data for **tolprocarb** is currently unavailable.

Table 1: Impact on Microbial Population

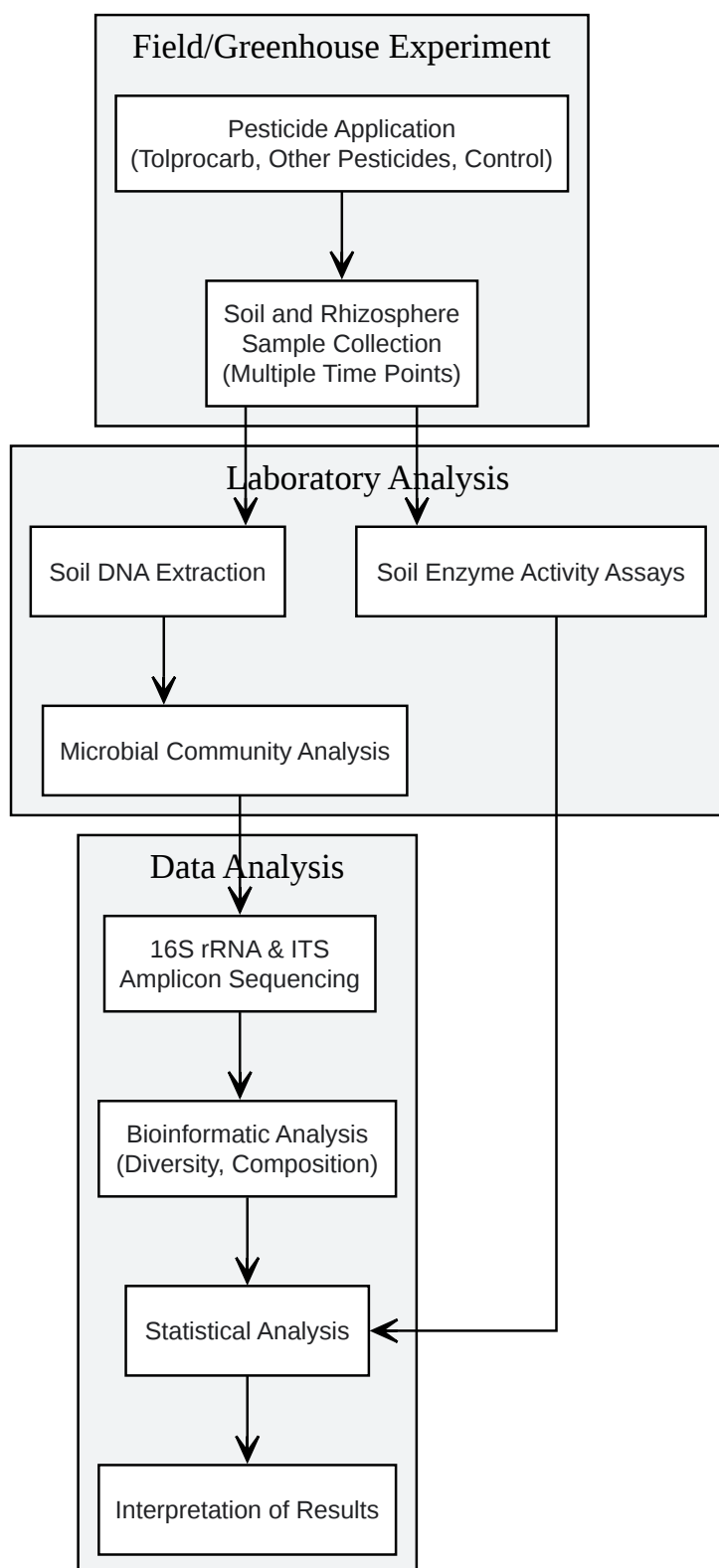
| Pesticide     | Microbial Group                | Effect   | Concentration           | Source |
|---------------|--------------------------------|--|-------------------------|--------|
| Tolprocarb    | Bacteria, Fungi, Actinomycetes | Data Not Available                               | -                       | -      |
| Tricyclazole  | Bacteria, Fungi                | No significant effect on structure and diversity | Field recommended rates | [5][6] |
| Azoxystrobin  | Bacteria                       | Inhibition at high doses                         | 32.92 mg/kg             | [9]    |
| Fungi         | Inhibition                     | 0.110 mg/kg and higher                           | [9][10]                 |        |
| Actinomycetes | Inhibition at high doses       | 22.50 mg/kg                                      | [10][11]                |        |

Table 2: Impact on Soil Enzyme Activity

| Pesticide            | Enzyme         | Effect             | Concentration | Source   |
|----------------------|----------------|--------------------|---------------|----------|
| Tolprocarb           | -              | Data Not Available | -             | -        |
| Tricyclazole         | -              | Data Not Available | -             | -        |
| Azoxystrobin         | Dehydrogenases | Inhibition         | 22.50 mg/kg   | [10][11] |
| Alkaline Phosphatase | Inhibition     | 22.50 mg/kg        | [10][11]      |          |
| Acid Phosphatase     | Inhibition     | 22.50 mg/kg        | [10][11]      |          |
| Urease               | Inhibition     | 22.50 mg/kg        | [10][11]      |          |
| Catalase             | Stimulation    | 0.110 mg/kg        | [9]           |          |

## Experimental Protocols for Assessing Pesticide Impact on Rice Microbiome

To address the existing knowledge gap, future research on **tolprocarb**'s impact on the rice microbiome could follow a comprehensive experimental workflow.



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Caption: A typical workflow for studying pesticide effects on the rice microbiome.

A detailed methodology would involve:

- **Experimental Design:** Establishing rice plots treated with **tolprocarb**, other relevant pesticides (e.g., tricyclazole, azoxystrobin), and a control group with no pesticide application.
- **Sample Collection:** Collecting soil and rhizosphere samples at various time points after pesticide application to assess both short-term and long-term effects.[\[14\]](#)
- **Microbial Community Analysis:**
  - **DNA Extraction:** Isolating total DNA from soil samples.
  - **High-Throughput Sequencing:** Amplifying and sequencing the 16S rRNA gene for bacteria and the ITS region for fungi to determine microbial diversity and community composition.  
[\[14\]](#)
- **Soil Enzyme Activity Assays:** Measuring the activity of key soil enzymes such as dehydrogenases, phosphatases, urease, and catalase to evaluate the impact on nutrient cycling processes.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
- **Data Analysis:** Employing statistical methods to compare the microbial community structure and enzyme activities between the different treatment groups and the control.

## Conclusion and Future Directions

The dual-action mechanism of **tolprocarb**, particularly its ability to induce systemic acquired resistance in rice, suggests a more complex interaction with the plant system compared to traditional fungicides. While this may have indirect benefits for the plant, its direct and indirect effects on the vast and diverse rice microbiome remain a significant unknown.

In contrast, the available evidence indicates that other pesticides like azoxystrobin can have detrimental effects on soil microbial communities and their functions. Tricyclazole appears to be more benign in this regard, though further research is needed.

For researchers, scientists, and drug development professionals, the lack of data on **tolprocarb**'s microbiome impact represents a critical research gap. Future studies employing the methodologies outlined above are essential to provide a comprehensive ecological risk

assessment of **tolprocarb** and to develop more sustainable rice cultivation practices that consider the health of the entire rice ecosystem.

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## References

- 1. Development of a novel fungicide, tolprocarb - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Action mechanism of the novel rice blast fungicide tolprocarb distinct from that of conventional melanin biosynthesis inhibitors [jstage.jst.go.jp]
- 3. researchgate.net [researchgate.net]
- 4. Development of a novel fungicide, tolprocarb [jstage.jst.go.jp]
- 5. Dissipation and effects of tricyclazole on soil microbial communities and rice growth as affected by amendment with alperujo compost - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Degradation of tricyclazole: Effect of moisture, soil type, elevated carbon dioxide and Blue Green Algae (BGA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Microbial and enzymatic activity of soil contaminated with azoxystrobin - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Azoxystrobin and soil interactions: degradation and impact on soil bacterial and fungal communities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Response of Soil Microbiota, Enzymes, and Plants to the Fungicide Azoxystrobin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. edepot.wur.nl [edepot.wur.nl]
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